

Comparative Guide to Solid-Phase Extraction (SPE) for Cytokinin Cleanup

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Compound of Interest

Compound Name: *trans*-Zeatin-d5

Cat. No.: B15142293

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The accurate quantification of cytokinins, a class of phytohormones crucial for plant growth and development, is often hampered by their low concentrations in complex plant matrices. Effective sample cleanup is therefore a critical step prior to analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Solid-Phase Extraction (SPE) is a widely adopted technique for the purification and pre-concentration of cytokinins from crude plant extracts. This guide provides a comparative overview of common SPE sorbents, their performance based on experimental data, and detailed protocols for their application.

Comparison of SPE Sorbent Performance

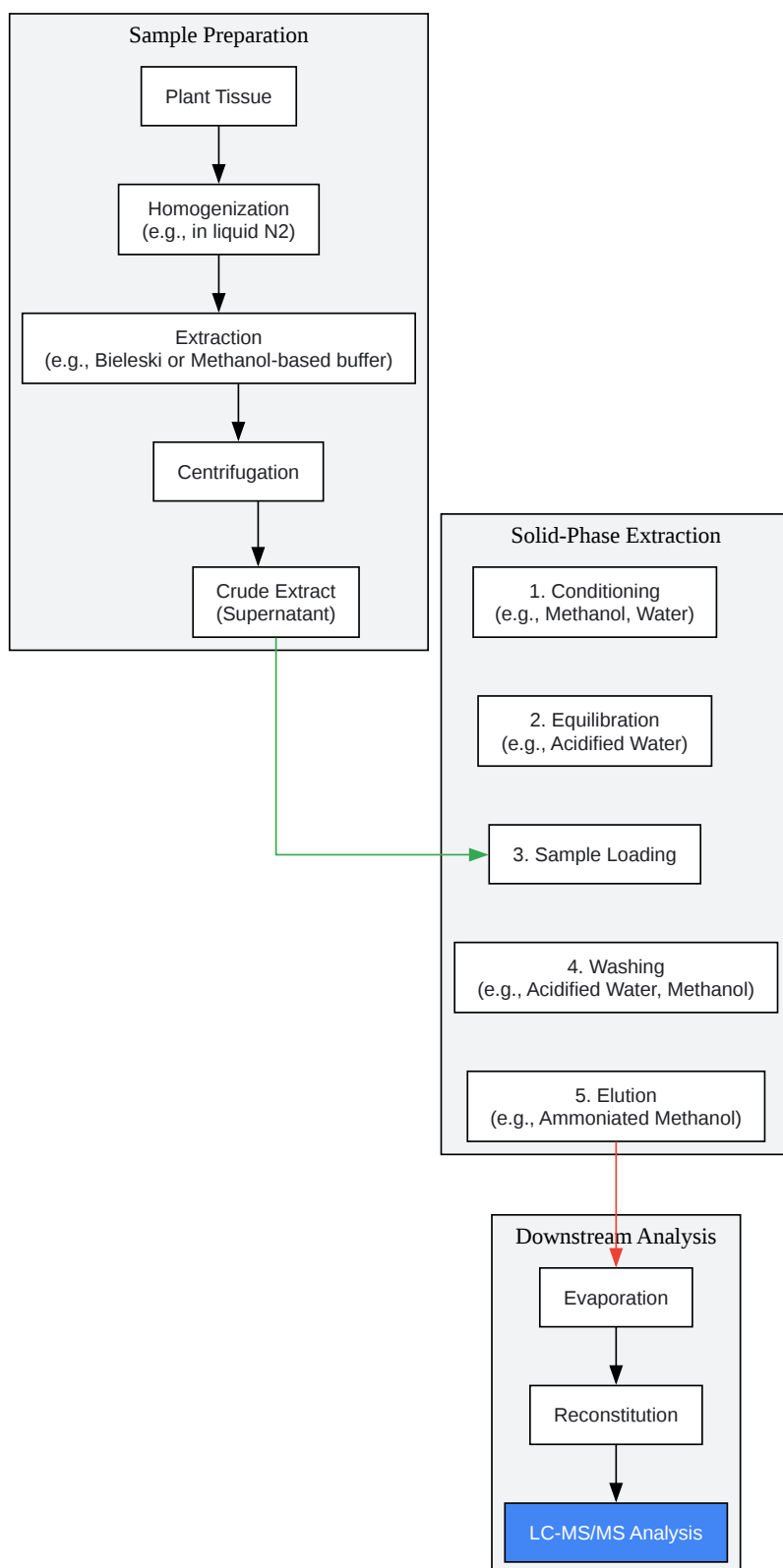
The choice of SPE sorbent is critical and depends on the specific cytokinin classes being targeted and the nature of the plant matrix. The most common sorbents utilize reversed-phase, ion-exchange, or hydrophilic interaction mechanisms. Mixed-mode sorbents, which combine two or more of these retention mechanisms, are particularly effective for cytokinin analysis.

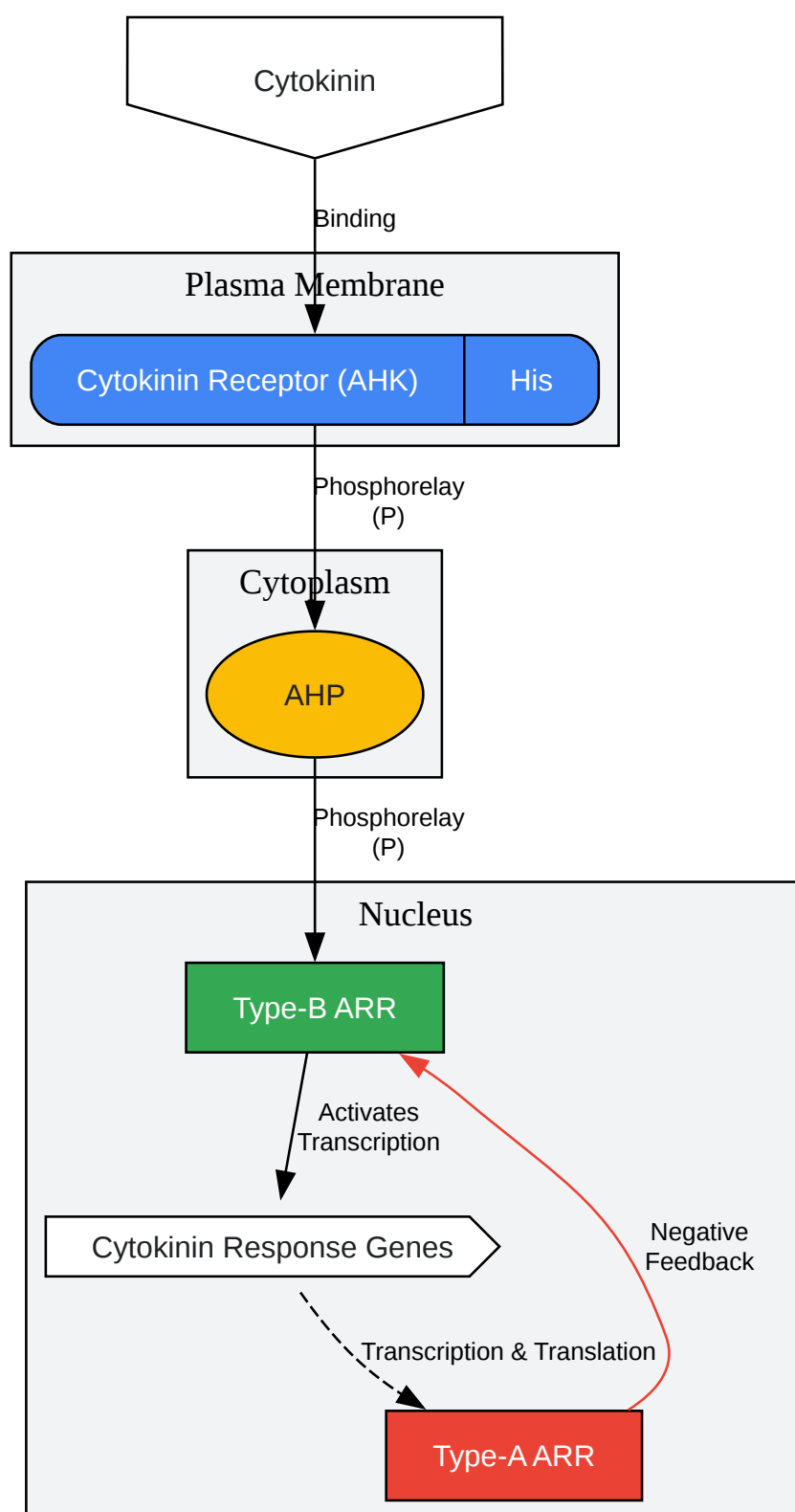
SPE Sorbent Type	Retention Mechanism(s)	Average Recovery Rate (%)	Key Advantages	Reference
Oasis MCX	Mixed-Mode (Reversed-Phase & Strong Cation-Exchange)	~90% (variable by cytokinin type)	High purity eluates; effectively removes UV-absorbing contaminants.[1]	[1]
Polymer Cation Exchange (PCX)	Strong Cation-Exchange	60.2% - 125.4%	Good recovery for a broad range of cytokinins.[2]	[2]
Multi-layered Micro-SPE (StageTip)	Mixed-Mode (Reversed-Phase & Cation-Exchange)	>80% (for 1-5 mg fresh weight)	Ideal for small sample sizes; high-throughput potential.[3][4]	[3][4]
Hydrophilic Interaction (HILIC)	Hydrophilic Interaction	>77.0%	Efficiently removes hydrophobic impurities; simplifies sample prep by allowing direct application of extraction solution.[5]	[5]
Magnetic SPE (MSPE)	Various (functionalized magnetic particles)	72.8% - 115.5%	Rapid and efficient; eliminates the need for centrifugation or vacuum.[6]	[6]
Molecularly Imprinted Polymer (MIP)	Selective Molecular Recognition	70.1% - 85.9%	High selectivity for specific	[7]

cytokinin
structures.[\[7\]](#)

Visualizing the SPE Workflow

The following diagram illustrates a typical workflow for the solid-phase extraction of cytokinins from a plant sample.





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